

Essential Safety and Handling Protocols for MC1220 (Freeman 1220 HD Epoxy Paste)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MC1220

Cat. No.: B1663793

[Get Quote](#)

Disclaimer: The following information pertains to Freeman 1220 HD Epoxy Paste, Part A (Resin). Initial searches for "**MC1220**" yielded multiple products; however, based on the context of laboratory safety and chemical handling for a professional audience, this high-density epoxy resin is the most relevant subject. This guide is intended for researchers, scientists, and drug development professionals who may use such materials in laboratory settings for applications like model and mock-up creation.

This document provides crucial safety and logistical information for the handling and disposal of Freeman 1220 HD Epoxy Paste. Adherence to these guidelines is essential for ensuring personal safety and proper environmental management.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for Freeman 1220 HD Epoxy Paste.

Property	Value
Mix Ratio (Part A:Part B)	1:1 by weight or volume
Sag Resistance	Up to 1/2 inch on vertical surfaces
Shore Hardness	90D
Storage Temperature	64°F – 84°F (ambient)

Personal Protective Equipment (PPE)

To mitigate risks of skin and eye irritation, as well as allergic reactions, the following personal protective equipment is mandatory when handling Freeman 1220 HD Epoxy Paste.[\[1\]](#)[\[2\]](#)[\[3\]](#)

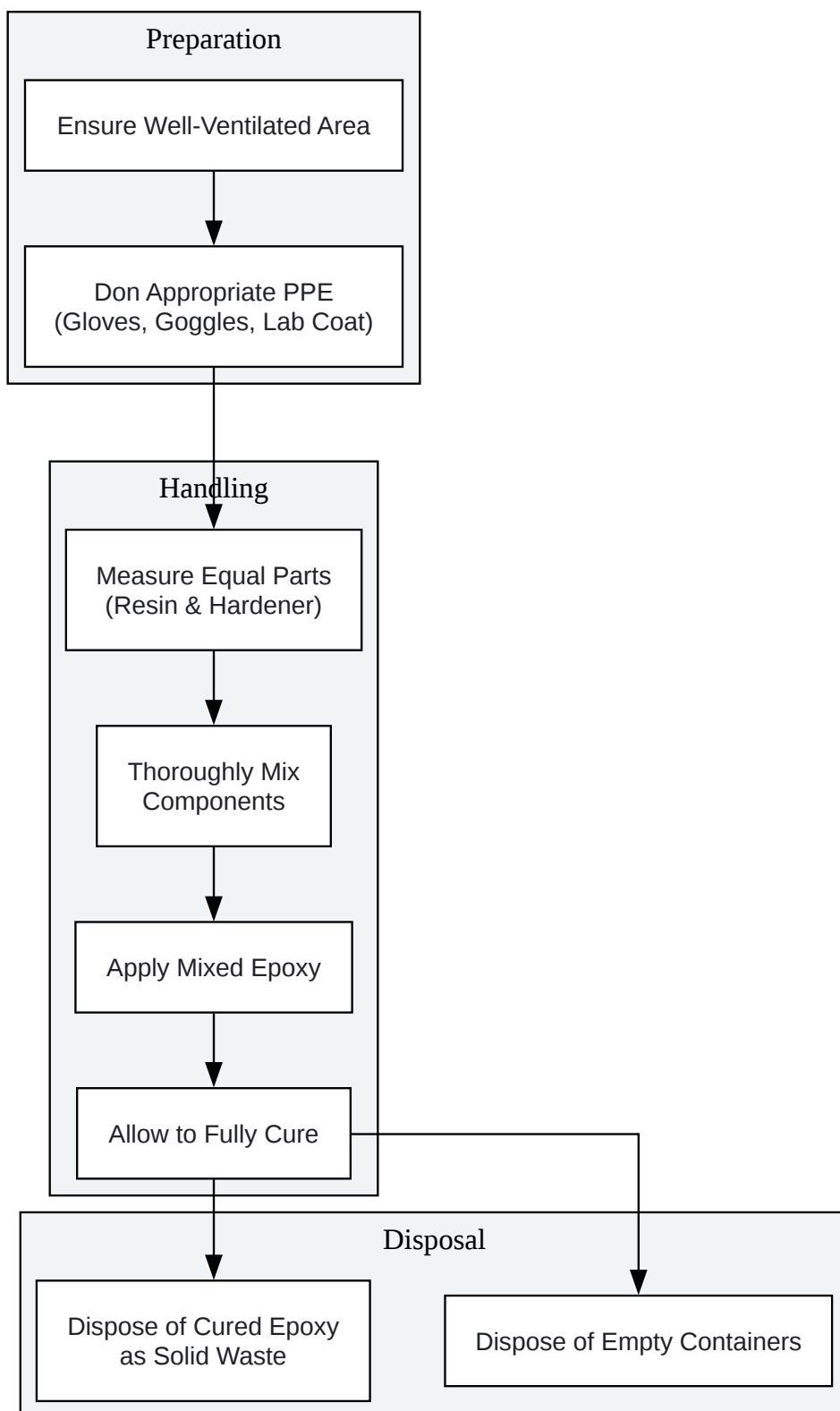
- Hand Protection: Wear chemical-resistant gloves.[\[1\]](#) Nitrile or butyl rubber gloves are recommended.[\[1\]](#)[\[4\]](#)
- Eye and Face Protection: Use safety glasses with side shields or chemical splash goggles.[\[1\]](#)[\[3\]](#) A face shield can provide additional protection against splashes.[\[1\]](#)
- Body Protection: Wear a lab coat, chemical-resistant apron, or coveralls to prevent skin contact.[\[1\]](#)[\[4\]](#) Long sleeves are a minimum requirement.
- Respiratory Protection: Under normal conditions with adequate ventilation, respiratory protection is not typically required.[\[5\]](#) However, if heating the material or creating dust by sanding the cured product, use a NIOSH or OSHA-approved respirator.[\[5\]](#)

Handling and Disposal Plan

- Preparation: Ensure the work area is well-ventilated.[\[5\]](#) Have an emergency eyewash station and a quick-drench shower readily accessible.[\[5\]](#)
- Measuring and Mixing:
 - Dispense equal parts of Freeman 1220 Part A (Resin) and Part B (Hardener) by weight or volume.
 - Thoroughly mix the two components until a uniform consistency and color are achieved.
- Application:
 - Apply the mixed epoxy paste to the desired surface. The paste can be applied up to 1/2" thick on vertical surfaces without sagging.[\[6\]](#)
- Curing: Allow the epoxy to cure at ambient temperatures. While it may solidify and be sandable relatively quickly, full curing can take over two weeks at room temperature.[\[2\]](#)

- Decontamination:
 - If skin contact occurs, immediately wash the affected area with soap and water.[\[5\]](#)
 - Contaminated clothing should be removed promptly and laundered before reuse.[\[5\]](#)
- Uncured Epoxy:
 - Do not dispose of liquid (uncured) resin or hardener as regular waste.[\[7\]](#) These are considered hazardous waste.[\[7\]](#)
 - To dispose of small amounts of leftover uncured epoxy, mix the resin and hardener in the correct ratio and allow it to fully cure into a solid, non-hazardous material.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Cured Epoxy:
 - Fully cured epoxy is considered inert and can be disposed of as non-hazardous solid waste.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Empty Containers:
 - Empty containers can be disposed of as regular solid waste, provided that no more than 3% by weight of the original contents remains.[\[7\]](#)[\[9\]](#)
- Spills:
 - In the event of a spill, contain the material to prevent it from entering waterways or drains.[\[8\]](#)
 - Collect the spilled material for use in a future application or cure it for disposal as solid waste.[\[9\]](#)[\[10\]](#)

Experimental Workflow: Safe Handling of Freeman 1220 Epoxy Paste



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of Freeman 1220 Epoxy Paste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. EPOXY Safety Training [epoxysafety.goodbarber.app]
- 2. westsystem.com [westsystem.com]
- 3. arkcomposites.com [arkcomposites.com]
- 4. int-enviroguard.com [int-enviroguard.com]
- 5. freemansupply.com [freemansupply.com]
- 6. FMSC - Freeman 1220 HD Epoxy Paste [freemansupply.com]
- 7. epoxyworks.com [epoxyworks.com]
- 8. resin4decor.com [resin4decor.com]
- 9. epoxycraft.com [epoxycraft.com]
- 10. entropyresins.com [entropyresins.com]
- To cite this document: BenchChem. [Essential Safety and Handling Protocols for MC1220 (Freeman 1220 HD Epoxy Paste)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663793#personal-protective-equipment-for-handling-mc1220]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com